

Preliminary Investigation of Nitrosyl Iodide Properties: A Technical Guide

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Compound of Interest

Compound Name: Nitrosyl iodide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Nitrosyl iodide (INO) is an inorganic molecule of significant interest in the fields of atmospheric chemistry and chemical synthesis. As a member of the nitrosyl halide family, its reactivity and spectroscopic properties offer a unique case study for understanding the interplay of halogen and nitrogen oxide chemistry. This technical guide provides a preliminary overview of the core properties of **nitrosyl iodide**, including its synthesis, reactivity, and spectroscopic characterization. While direct applications in drug development are not yet established, the role of related nitrosyl compounds in biological signaling suggests potential avenues for future research. This document is intended to serve as a foundational resource for researchers interested in the further investigation of this reactive molecule.

Core Properties of Nitrosyl Iodide

Nitrosyl iodide is a triatomic molecule with the chemical formula INO.^{[1][2]} It consists of a central nitrogen atom double-bonded to an oxygen atom and single-bonded to an iodine atom. ^[2] The molecule is characterized by its transient nature, readily undergoing decomposition and oxidation reactions.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **nitrosyl iodide** is presented in Table 1. These values are derived from a combination of experimental measurements and computational studies.

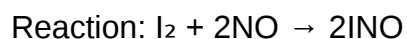
Property	Value	Source
Chemical Formula	INO	[1][2]
Molecular Weight	156.911 g/mol	[1]
CAS Number	58585-94-7	[1]
Standard Enthalpy of Formation (ΔH_f°)	112.13 kJ/mol (at 298.15 K)	[3]
Structure	Bent	[2]

Table 1: Core Physical and Chemical Properties of **Nitrosyl iodide**

Synthesis and Reactivity

Synthesis

The primary method for the synthesis of **nitrosyl iodide** is the direct gas-phase reaction of molecular iodine (I_2) and nitric oxide (NO). This reaction is typically carried out in situ for spectroscopic studies due to the instability of the product.



Reactivity

Nitrosyl iodide is a reactive species with several key chemical behaviors:

- Decomposition: It can decompose to yield nitrogen monoxide and molecular iodine.[3]
 - $2INO \rightarrow I_2 + 2NO$
- Oxidation: **Nitrosyl iodide** can be oxidized to produce iodine and nitrogen dioxide.[3]
 - $2INO \rightarrow I_2 + 2NO_2$

- Hydrolysis: As a transient species, it is rapidly hydrolyzed in aqueous environments to nitrous acid and hydroiodic acid.

Experimental Protocols

Gas-Phase Synthesis for Spectroscopic Analysis

This protocol describes a general method for the in situ generation of **nitrosyl iodide** for spectroscopic analysis, based on literature descriptions.

Objective: To generate a continuous flow of gaseous **nitrosyl iodide** for spectroscopic measurements.

Materials:

- Crystalline iodine (I_2)
- Nitric oxide (NO) gas
- Inert carrier gas (e.g., Argon)
- Glass reaction tube (e.g., 50-cm length)
- Teflon tubing
- Mass flow controllers
- Spectroscopic absorption cell

Procedure:

- A continuous flow of nitric oxide gas is established using a mass flow controller.
- The NO gas is passed through a glass reaction tube containing crystalline iodine.
- The reaction tube may be gently heated to increase the vapor pressure of iodine, thereby controlling the stoichiometry of the reactants.

- The gas mixture, now containing **nitrosyl iodide**, is then directed from the outlet of the reaction tube to the spectroscopic absorption cell via Teflon tubing.
- Spectroscopic measurements (e.g., millimeter-wave, infrared) are performed on the gas mixture within the absorption cell.

Safety Precautions:

- This procedure should be conducted in a well-ventilated fume hood.
- Nitric oxide is a toxic gas and should be handled with extreme care.
- Iodine is corrosive and can cause burns.[4] Appropriate personal protective equipment (gloves, safety glasses) should be worn.

Spectroscopic Characterization

The molecular structure and properties of **nitrosyl iodide** have been investigated using various spectroscopic techniques.

Spectroscopic Method	Observed Features	Reference
Infrared (IR) Spectroscopy	The gas-phase IR spectrum of INO has been reported, providing information on its vibrational modes.	
Millimeter-Wave Spectroscopy	High-resolution rotational spectroscopy has been used to determine molecular parameters and study hyperfine structures due to the iodine and nitrogen nuclei.	

Table 2: Spectroscopic Data for **Nitrosyl Iodide**

Potential Biological Relevance and Future Directions

While there is a lack of direct research on the biological activities of **nitrosyl iodide**, the broader class of nitrosyl compounds has significant relevance in biology and medicine.

Nitric Oxide Signaling

Nitric oxide (NO) is a critical signaling molecule involved in numerous physiological processes, including vasodilation and neurotransmission.[5][6] Metal-nitrosyl complexes are known to be involved in the storage and transport of NO.[3] Some synthetic metal-nitrosyl complexes have been developed as NO-releasing agents for therapeutic applications, such as the treatment of hypertension.[7]

Nitroxyl (HNO) Chemistry

Nitroxyl (HNO), the one-electron reduced and protonated form of NO, exhibits a unique chemical and biological profile.[5] It has been investigated for its potential therapeutic effects in cardiovascular disorders.[5] The study of HNO often involves the use of donor molecules, which can include certain types of nitroso compounds.[8]

Future Outlook for Nitrosyl Iodide

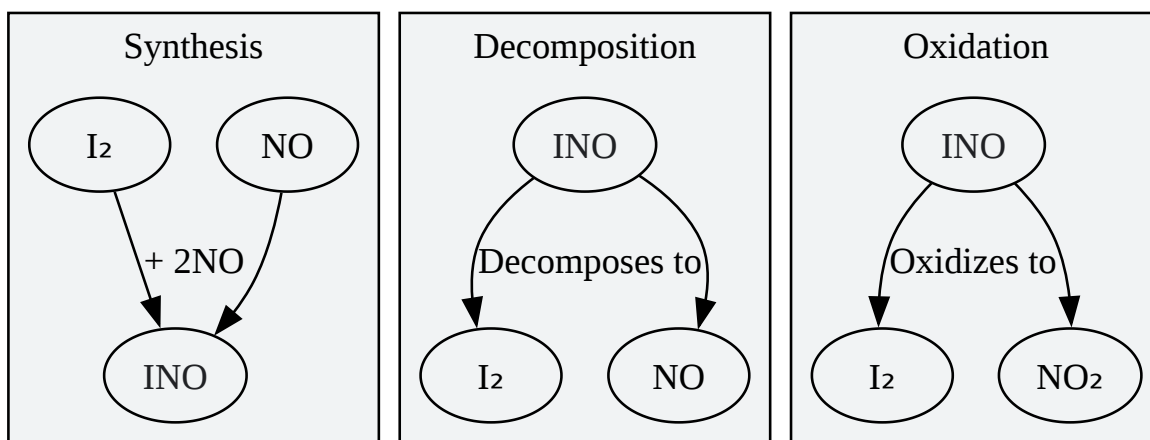
Given the biological significance of NO and HNO, the chemistry of **nitrosyl iodide** could be of interest to drug development professionals for the following reasons:

- **Novel NO/HNO Donor Scaffold:** The I-N bond in INO could potentially be targeted for controlled release of the nitrosyl moiety, although its inherent instability presents a significant challenge.
- **Tool Compound for Mechanistic Studies:** As a simple, albeit reactive, nitrosyl-containing molecule, INO could serve as a tool compound for studying the fundamental interactions of the nitrosyl group with biological targets.

Further research is required to explore any potential biological effects of **nitrosyl iodide** or its derivatives. Toxicological studies would be a necessary first step in any such investigation.[4]

Visualizations

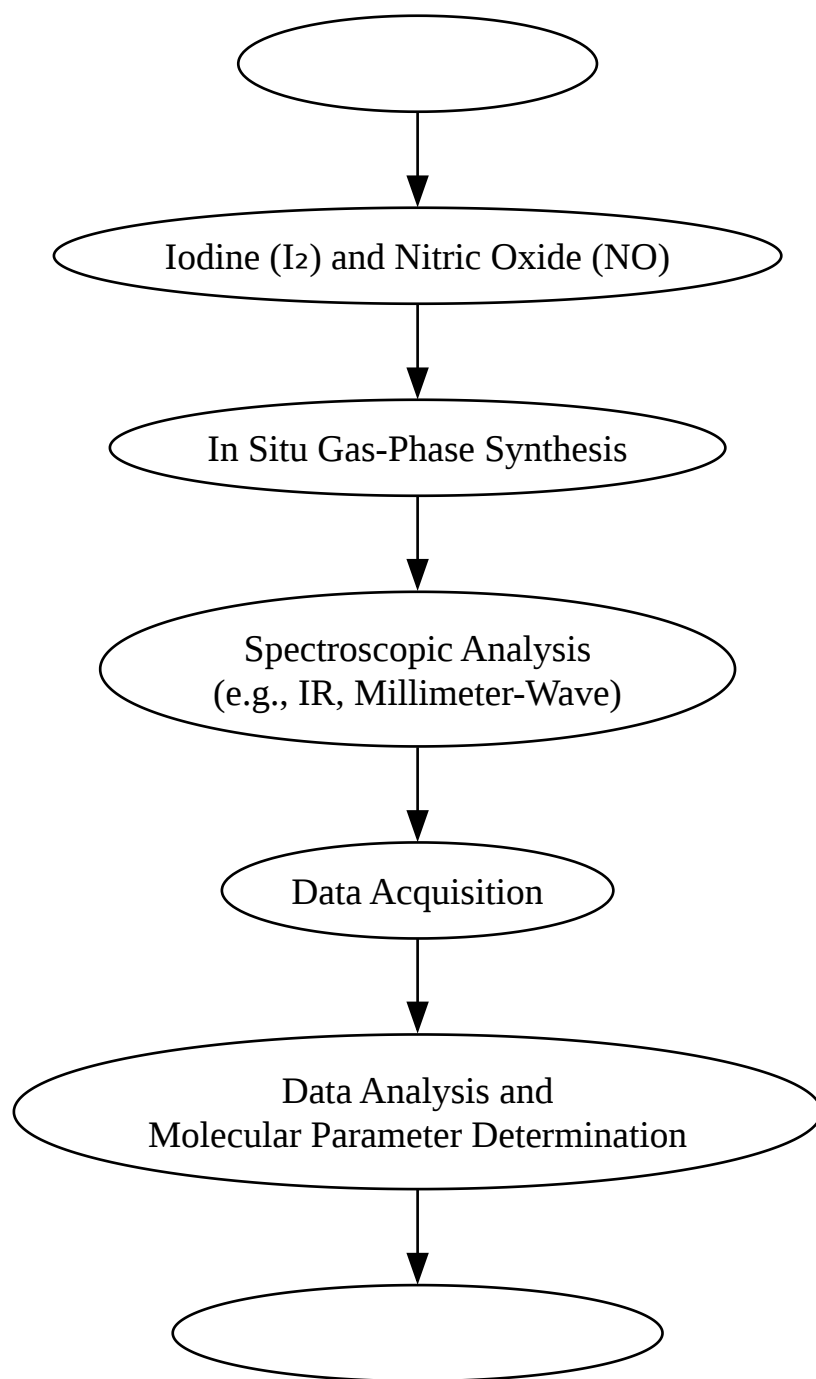
Chemical Pathways



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Figure 1: Key chemical pathways involving **nitrosyl iodide**.

Experimental Workflow



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Figure 2: Experimental workflow for the synthesis and characterization of **nitrosyl iodide**.

Conclusion

Nitrosyl iodide is a fundamentally important molecule for studies in atmospheric chemistry and has potential as a reagent in chemical synthesis. This guide has provided a preliminary

overview of its core properties, synthesis, and spectroscopic characterization. While direct applications in drug development are currently speculative, the rich biological chemistry of related nitrosyl compounds suggests that further investigation into the properties and potential biological interactions of **nitrosyl iodide** and its derivatives could be a worthwhile endeavor for the scientific community. The information and protocols provided herein serve as a starting point for such future research.

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